Application Note: Polymyxin E1 (Colistin Sulfate) Broth Microdilution Protocol

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Compound of Interest

Compound Name:	*Polymyxin E1 (sulfate)*
Cat. No.:	*B10860650*

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Executive Summary & Core Directive

Polymyxin E1 (Colistin) is a "last-resort" cationic polypeptide antibiotic used against multidrug-resistant (MDR) Gram-negative bacteria. However, its physicochemical properties—specifically its adherence to plastics and the distinction between its sulfate and methanesulfonate forms—make susceptibility testing notoriously prone to error.

Crucial Warning: The only validated reference method for Colistin susceptibility testing is ISO-standard Broth Microdilution (BMD).

- DO NOT use Gradient Diffusion (Etest) or Disk Diffusion (poor agar diffusion leads to false resistance).
- DO NOT use Colistin Methanesulfonate (CMS) for in vitro testing (it is an inactive prodrug). [1]
- DO NOT add Polysorbate-80 (Tween 80) to the broth (it artificially lowers MICs via synergistic toxicity).

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This protocol outlines the ISO 20776-1 compliant workflow, integrating specific "gotcha" mitigations regarding plastic adsorption and cation adjustment.

Mechanistic Grounding & The "Adsorption Paradox"

Mechanism of Action

Colistin acts as a cationic detergent. It binds to the anionic Lipid A component of the Gram-negative outer membrane, displacing divalent cations (

,

). This destabilizes the membrane, causing leakage of intracellular contents and cell death.

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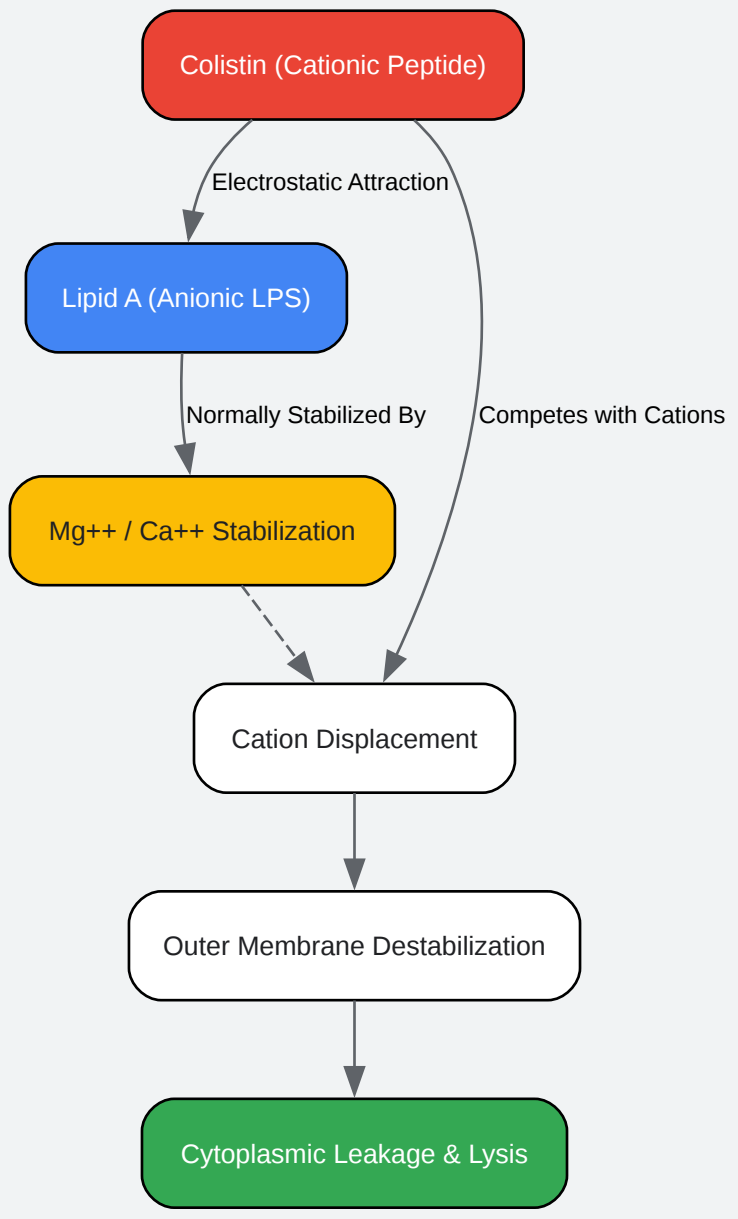

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Figure 1: Mechanism of Colistin-induced membrane lysis. The displacement of stabilizing cations is the critical step, necessitating strict control of cation levels in the test media.

The Adsorption Paradox

Polymyxins bind avidly to polystyrene (the plastic used in standard microtiter plates). Historically, researchers added Polysorbate-80 to prevent this.[2] However, current CLSI/EUCAST Joint Guidelines explicitly forbid this because Polysorbate-80 acts synergistically with Colistin, resulting in MICs that are artificially low (false susceptibility).

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- The Standard: We accept that some drug is lost to the plastic. The clinical breakpoints (Susceptible

  2 mg/L) were calibrated using this imperfect system. Therefore, using plain polystyrene without surfactant is the required standard to match the breakpoint data.

Critical Materials & Reagents

Reagent/Equipment	Specification	Rationale
Active Drug	Colistin Sulfate salt	NEVER use Colistin Methanesulfonate (CMS). CMS is an inactive prodrug that hydrolyzes unpredictably in vitro.[2]
Base Media	Cation-Adjusted Mueller Hinton Broth (CAMHB)	Must contain 20–25 mg/L and 10–12.5 mg/L .[3][4] Low cations = False Susceptibility. High cations = False Resistance.
Plates	96-well, U-bottom, untreated polystyrene	Tissue-culture treated plates have higher negative charge density, increasing drug loss. Use standard, untreated plates.
Solvent	Sterile Distilled Water	Colistin sulfate is freely soluble in water. Do not use DMSO or Ethanol.
Dilution Vessels	Glass or Polypropylene tubes	Use these for the intermediate dilution steps to minimize drug loss before the final transfer to the plate.

Step-by-Step Protocol

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Stock Solution Preparation

Objective: Prepare a high-concentration stock (e.g., 1000 mg/L or higher) based on potency, not just weight.

- Check Potency: Locate the potency on the manufacturer's Certificate of Analysis (CoA). It is usually expressed as

  or Units/mg.

  - Note: If given in Units, conversion is approx. 30,000 Units = 1 mg pure Colistin base (verify specific lot conversion).

- Calculate Weight: Use the following formula to determine the powder weight needed for a target volume (

) and concentration (

  ):

- Dissolve: Dissolve the powder in sterile distilled water. Vortex gently.

- Sterilization: Filter sterilize using a 0.22

  PES or PVDF membrane (Low protein binding). Discard the first 1 mL of filtrate to saturate the filter's binding sites.

Dilution Scheme (2x Concentration)

You will prepare 2x concentrated antibiotic solutions in CAMHB, which will later be diluted 1:1 with the bacterial inoculum.

Target Final Range: 0.125 mg/L to 64 mg/L.

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Step	Source	Volume Source ( )	Volume CAMHB ( )	Concentration of Tube (mg/L)	Final Conc. in Well (mg/L)
1	Stock (1280 mg/L)	100	900	128	64
2	Tube 1	500	500	64	32
3	Tube 2	500	500	32	16
4	Tube 3	500	500	16	8
...	...	...	...	...	...
10	Tube 9	500	500	0.25	0.125

- Dispense: Add 50

  of each 2x dilution into the corresponding columns of the 96-well plate.
- Controls: Include a Growth Control well (50

  CAMHB, no drug) and a Sterility Control well (100

  CAMHB only).

Inoculum Preparation

Standard: Direct Colony Suspension (ISO 20776-1).

- Select 3-5 morphologically similar colonies from an overnight agar plate (non-selective media).
- Suspend in saline to reach 0.5 McFarland turbidity (approx.

  CFU/mL).
- Dilution: Dilute this suspension 1:100 in CAMHB.
  - Calculation: Add 100

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of 0.5 McFarland suspension to 9.9 mL CAMHB.

- Result: Approx.

  CFU/mL.

- Inoculation: Add 50

  of this diluted inoculum to each well containing 50

  of drug.

- Final System: Drug concentration becomes 1x.[5] Bacterial density becomes

  CFU/mL.[6]

Incubation

- Seal: Use a perforated adhesive seal or loose lid to prevent evaporation but allow gas exchange.
- Conditions: 35 ± 2°C in ambient air.
- Time: 16–20 hours.[4][7] (Do not extend beyond 24h as drug degradation occurs).

Workflow Visualization

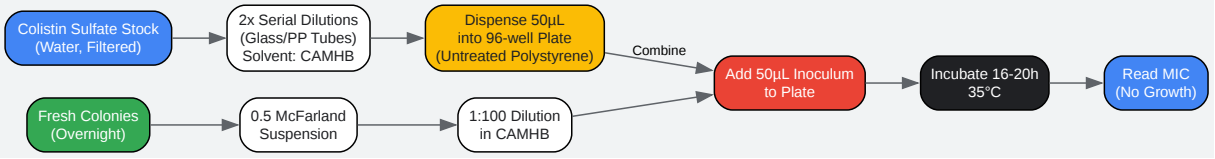

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Figure 2: Integrated workflow for Colistin BMD. Note the separate preparation of 2x drug and inoculum before combination in the plate.

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Data Analysis & Troubleshooting

Reading the MIC

The MIC is the lowest concentration that completely inhibits visible growth.

- Button Formation: Look for a tight "button" of sedimentation (growth) or turbidity.
- Trailing Effect: Polymyxins often show a "haze" or fine precipitate. Ignore faint haze if the button is absent, but be consistent.
- Skip Wells: If growth occurs at 2 mg/L, no growth at 4 mg/L, but growth returns at 8 mg/L, the test is invalid. This suggests heteroresistance or technical error (splashing). Repeat the test.

Quality Control (QC)

You must run a QC strain with every batch to validate the media (cation levels) and the drug potency.

QC Strain	Expected MIC Range (mg/L)	Troubleshooting
E. coli ATCC 25922	0.25 – 2	If MIC < 0.25: Cations too low or drug degraded.
P. aeruginosa ATCC 27853	0.5 – 4	If MIC > 4: Cations too high or potency calculation error.

Common Pitfalls (Troubleshooting)

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Observation	Probable Cause	Corrective Action
MICs consistently low	Polysorbate-80 used?	Remove all surfactants. Use plain CAMHB.
MICs consistently high	CMS used instead of Sulfate?	Check reagent bottle.[6] Ensure "Colistin Sulfate" is used.[2][8][9][10]
Growth in all wells	Inoculum too high	Verify 0.5 McFarland and the subsequent 1:100 dilution step.
"Skip" wells	Heteroresistance	Check purity of inoculum. Repeat. If persistent, report as such (common in Enterobacter).

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